

# An In-depth Technical Guide to Elacomine: Physicochemical Properties and Synthetic Methodologies

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Compound of Interest		
Compound Name:	Elacomine	
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### Introduction

Elacomine is a naturally occurring oxindole alkaloid first isolated from the plant species Elaeagnus commutata.[1] It belongs to the spirooxindole class of compounds, a group of molecules that have garnered significant interest in medicinal chemistry due to their diverse biological activities.[2][3][4][5][6] Elacomine co-exists with its stereoisomer, isoelacomine, and is found as a racemic mixture in its natural source.[1] This technical guide provides a comprehensive overview of the known physical and chemical properties of Elacomine, details on its isolation and synthesis, and a discussion of the potential biological significance of the broader spirooxindole class.

## **Physicochemical Properties of Elacomine**

While extensive experimental data for some physical properties of **Elacomine**, such as melting and boiling points, are not readily available in the public domain, a collection of its key chemical and computed physical properties has been compiled. This information is crucial for its identification, characterization, and handling in a laboratory setting.



Property	Value	Source
IUPAC Name	(2'S,3R)-6-hydroxy-2'-(2-methylpropyl)spiro[1H-indole-3,3'-pyrrolidine]-2-one	[7]
CAS Number	176300-92-8	[8]
Chemical Formula	C15H20N2O2	[8]
Molar Mass	260.337 g⋅mol <sup>-1</sup>	[8]
Monoisotopic Mass	260.152477885 Da	[7]
Topological Polar Surface Area	61.4 Ų	[7]
XlogP	1.7	[7]
Natural Source	Elaeagnus commutata	[1][9]

## Experimental Protocols General Protocol for Alkaloid Extraction from Plant Material

While a specific, detailed protocol for the isolation of **Elacomine** from Elaeagnus commutata is not extensively documented in the available literature, a general procedure for the extraction of alkaloids from plant sources can be described. This typically involves the following steps:

- Sample Preparation: The plant material (in the case of Elacomine, the roots of Elaeagnus commutata) is dried, ground into a coarse powder to increase the surface area for extraction.
   [10]
- Basification and Extraction: The powdered plant material is treated with a base, such as ammonium hydroxide, to liberate the free alkaloid bases from their salt forms within the plant tissue. The free bases are then extracted using an organic solvent like ethyl acetate or chloroform.[11][12]
- Acid-Base Extraction for Purification: The organic extract containing the crude alkaloids is then subjected to a liquid-liquid extraction with an acidic aqueous solution. This protonates



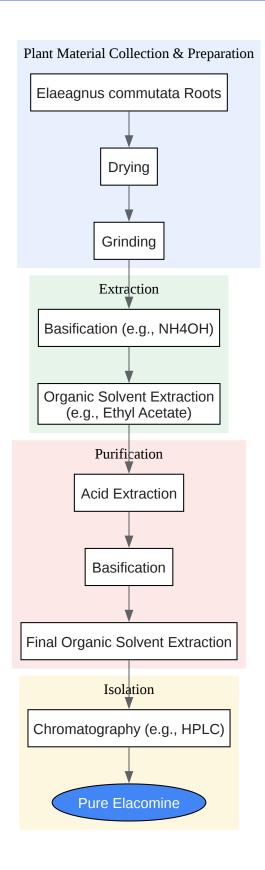




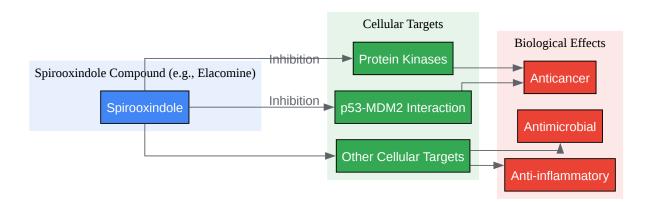
the basic alkaloids, making them soluble in the aqueous phase, while neutral and acidic impurities remain in the organic phase.[10][13]

- Liberation and Final Extraction: The acidic aqueous solution is then basified to deprotonate the alkaloids, causing them to precipitate or become soluble again in an organic solvent. A final extraction with an immiscible organic solvent yields the purified alkaloid mixture.[10][13]
- Chromatographic Separation: The mixture of alkaloids is then separated into individual compounds using chromatographic techniques, such as column chromatography or preparative high-performance liquid chromatography (HPLC).[10]









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